

Personal protective equipment for handling MI-503

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Essential Safety and Handling Guide for MI-503

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **MI-503**, a potent and selective small molecule inhibitor of the menin-MLL interaction. Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of experimental outcomes.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **MI-503**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE and safety measures.



| Protective Equipment | Specifications and Guidelines | |
|------------------------|---|--|
| Eye Protection | Chemical safety goggles or a full-face shield should be worn where there is a possibility of splashing. | |
| Hand Protection | Wear impervious protective gloves, such as nitrile rubber, to prevent skin contact. | |
| Body Protection | A lab coat, apron, or coveralls should be worn to prevent contamination of personal clothing. | |
| Respiratory Protection | For conditions where exposure to dust or aerosol is possible, a NIOSH-approved respirator is recommended. | |
| General Hygiene | Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. | |

Operational Plans: Handling and Storage

Proper handling and storage of MI-503 are crucial for maintaining its stability and efficacy.

Storage:

- Solid Form: Store in a cool, dry, and well-ventilated area. Keep the container tightly closed.
- In Solution: Refer to the specific product datasheet for recommended storage conditions, as stability may vary depending on the solvent.

Handling:

- MI-503 is for research use only and is not for human or veterinary use.[1]
- Avoid dust formation when handling the solid compound.
- Ensure adequate ventilation in the work area.



 Small volumes of the product may become entrapped in the seal of the vial during shipment and storage; it is recommended to briefly centrifuge the vial to dislodge any material from the cap.

Disposal Plan

Dispose of **MI-503** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Quantitative Data Summary

The following tables provide a summary of key quantitative data for MI-503.

In Vitro Activity:

| Parameter | Value | Cell Line/Assay | Reference |
|------------|-----------------|--|-----------|
| IC50 | 14.7 nM | Menin-MLL Interaction Assay | [2] |
| GI50 | 0.22 μΜ | MLL-AF9 transformed mouse bone marrow cells (7-day MTT assay) | [2][3] |
| GI50 Range | 250 nM - 570 nM | Panel of human MLL leukemia cell lines | [2] |

Pharmacokinetic Properties:

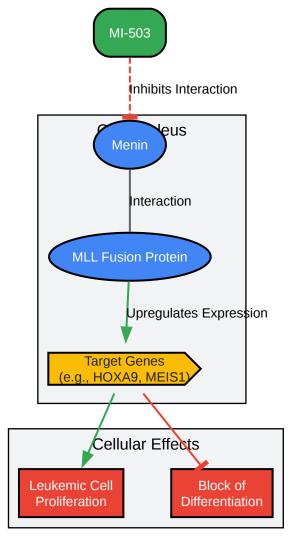
| Parameter | Value | Species |
|----------------------|-------|---------|
| Oral Bioavailability | ~75% | Mice |

Mechanism of Action: Signaling Pathway



MI-503 is a potent inhibitor of the interaction between menin and Mixed Lineage Leukemia (MLL) fusion proteins. This interaction is critical for the leukemogenic activity of MLL fusion proteins, which drive the expression of downstream target genes such as HOXA9 and MEIS1, leading to enhanced cell proliferation and blocked differentiation. By disrupting the menin-MLL interaction, MI-503 leads to the downregulation of these target genes, resulting in cell growth inhibition and differentiation of MLL leukemia cells.

Mechanism of Action of MI-503 in MLL-Fusion Leukemia



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Caption: Mechanism of MI-503 in MLL-fusion leukemia.

Experimental Protocols

Cell Viability Assay (MTT Assay)

- Cell Plating: Plate leukemia cells at the desired concentration in a 96-well plate.
- Compound Treatment: Treat the cells with varying concentrations of MI-503 or a vehicle control (e.g., 0.25% DMSO).
- Incubation: Culture the cells at 37°C for 7 days. It is recommended to change the media at day 4, restore the viable cell numbers to the original concentration, and re-supply the compound.
- MTT Addition: At the end of the incubation period, add MTT solution to each well and incubate for an appropriate time to allow for formazan crystal formation.
- Solubilization: Add a solubilization solution (e.g., DMSO or a detergent-based solution) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at the appropriate wavelength using a microplate reader.
- Data Analysis: Calculate the half-maximal growth inhibitory concentration (GI50) by plotting the percentage of cell viability against the log concentration of MI-503.

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